

characterization of 4-Bromo-3-fluoro-6-methoxyquinoline

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Compound of Interest

Compound Name: 4-Bromo-3-fluoro-6-methoxyquinoline

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An In-depth Technical Guide to the Characterization of 4-Bromo-3-fluoro-6-methoxyquinoline

Abstract: This technical guide provides a comprehensive overview of the synthesis, purification, and detailed characterization of **4-Bromo-3-fluoro-6-methoxyquinoline**. This halogenated quinoline is a critical building block in contemporary medicinal chemistry, particularly in the development of novel antibacterial agents targeting bacterial DNA gyrase and topoisomerase IV.[1][2][3] This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed methodologies to support the synthesis and validation of this important chemical entity.

Introduction and Significance

4-Bromo-3-fluoro-6-methoxyquinoline has emerged as a pivotal intermediate in the synthesis of advanced fluoroquinolone and non-fluoroquinolone antibiotics.[2][3] Its structure is a key component of potent topoisomerase inhibitors, including investigational drugs designed to combat Gram-positive bacteria and multidrug-resistant strains like Methicillin-resistant *Staphylococcus aureus* (MRSA).[2] The strategic placement of the bromine atom at the C4

position facilitates further molecular elaboration through cross-coupling reactions, while the fluoro and methoxy substituents are crucial for modulating the compound's electronic properties and biological activity.[4][5]

A notable example of its application is in the synthesis of compounds related to Viquidacin (NXL-101), an antibiotic that, while withdrawn, paved the way for next-generation inhibitors with improved safety profiles.[2] A scalable and efficient synthesis of **4-bromo-3-fluoro-6-methoxyquinoline** is therefore of high value to the drug discovery community.[1][2][6] This guide details a validated synthetic route and provides a full spectroscopic and analytical characterization framework to ensure the identity, purity, and quality of the final compound.

Synthesis and Purification

A practical and scalable 4-step synthesis starting from the readily available 2,4-dichloro-3-fluoro-6-methoxyquinoline has been reported with high overall yields.[1][2] This pathway offers a significant improvement over previous, longer, and lower-yielding routes.

Synthetic Pathway

The overall synthetic workflow is designed for efficiency and scalability, selectively manipulating the halogen and functional groups on the quinoline core.



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Caption: Scalable 4-step synthesis of **4-Bromo-3-fluoro-6-methoxyquinoline**.

Experimental Protocol: Synthesis of 4-Bromo-3-fluoro-6-methoxyquinoline

This protocol is adapted from a validated, scalable route.[2]

Step 1: Selective Hydrolysis

- Suspend 2,4-dichloro-3-fluoro-6-methoxyquinoline (1.0 eq) in acetic acid (AcOH).
- Heat the mixture to reflux and stir for 48 hours.
- Cool the reaction to room temperature and add water to precipitate the product.
- Isolate the resulting white solid, 4-chloro-3-fluoro-6-methoxyquinolin-2(1H)-one, by filtration.

Step 2: Triflation of the 2-oxo Group

- Suspend the product from Step 1 (1.0 eq) and triethylamine (Et₃N, 1.3 eq) in dichloromethane (CH₂Cl₂) and cool to 0 °C under an inert atmosphere (e.g., Argon).
- Add trifluoromethanesulfonic anhydride (Tf₂O, 1.2 eq) dropwise over 30-45 minutes.
- Stir the mixture at 0 °C for 1 hour.
- Quench the reaction with water and perform a standard aqueous workup. The organic layers are combined, dried, and concentrated to yield 4-chloro-3-fluoro-6-methoxyquinolin-2-yl triflate.

Step 3: Reductive Deoxygenation

- Dissolve the triflate from Step 2 (1.0 eq) and tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄, ~1.5 mol%) in tetrahydrofuran (THF).
- Heat the mixture to 50 °C.
- Add pyridine (10 eq) followed by triethylsilane (Et₃SiH, 10 eq).
- After approximately 3.5 hours, remove the solvent in vacuo and purify the residue (e.g., via column chromatography) to obtain 4-chloro-3-fluoro-6-methoxyquinoline.

Step 4: Halogen Exchange

- Dissolve the chloroquinoline from Step 3 (1.0 eq) in 1,4-dioxane.
- Add hydrobromic acid (HBr, 33 wt% in acetic acid, ~5 eq).

- Heat the reaction mixture to 100 °C and stir for approximately 20 hours.
- After cooling, perform a basic workup with saturated aqueous sodium bicarbonate (NaHCO₃) and extract with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are dried and concentrated. The crude product is purified by column chromatography to yield the final product, **4-bromo-3-fluoro-6-methoxyquinoline**.

Physicochemical and Spectroscopic Characterization

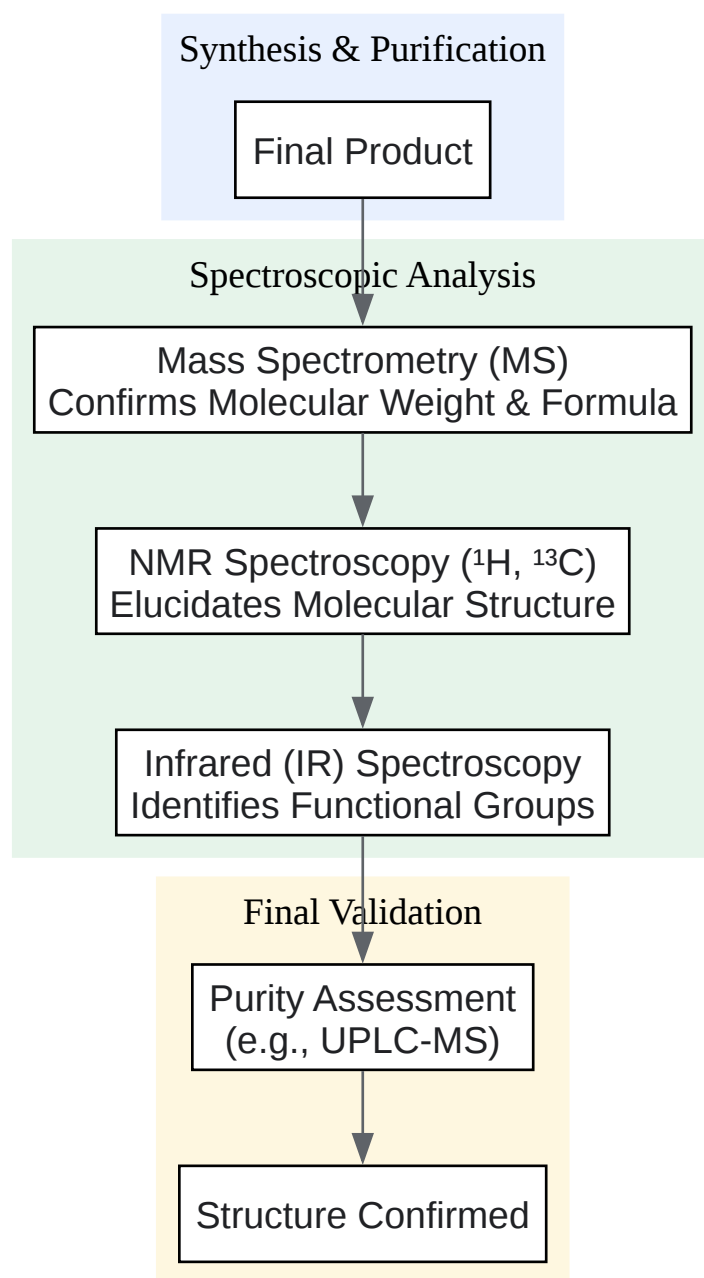
A multi-technique approach is essential for the unambiguous confirmation of the structure and purity of the synthesized compound.

Physicochemical Properties

Property	Value	Source
Chemical Formula	C ₁₀ H ₇ BrFNO	N/A
Molecular Weight	256.07 g/mol	N/A
Appearance	White to off-white solid	[2]
Melting Point	94–96 °C	[2]
Solubility	Soluble in dichloromethane, ethanol	[7]

Characterization Workflow

The logical flow of analysis ensures that both the molecular structure and purity are confirmed with a high degree of confidence before the material is used in downstream applications.



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Caption: Standard workflow for the characterization of synthesized organic compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for elucidating the precise atomic connectivity of the molecule. The following tables outline the expected chemical shifts based on the known effects of the substituents on the quinoline ring system.

Table: Predicted ^1H NMR Spectroscopic Data (400 MHz, CDCl_3) Causality: The electron-withdrawing nature of the fluorine and the quinoline nitrogen will deshield adjacent protons, shifting them downfield. The methoxy group is electron-donating, shielding protons on the benzene ring, particularly the ortho-positioned H5.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.80	d	1H	H-2
~7.95	d	1H	H-8
~7.40	dd	1H	H-7
~7.20	d	1H	H-5
~3.95	s	3H	-OCH ₃

Table: Predicted ^{13}C NMR Spectroscopic Data (100 MHz, CDCl_3) Causality: The carbon atoms directly attached to electronegative atoms (F, N, O) will be significantly deshielded. The C-F bond will also result in characteristic C-F coupling constants, which can be observed in a high-resolution spectrum.

Chemical Shift (δ) ppm	Assignment
~158.0	C-6
~148.0 (d)	C-3
~147.5	C-2
~145.0	C-8a
~131.0	C-8
~125.0	C-4a
~122.5	C-7
~105.0	C-5
~104.0 (d)	C-4
~56.0	-OCH ₃

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and elemental formula. For halogenated compounds, it provides a distinct isotopic pattern that serves as a powerful diagnostic tool.

Protocol:

- Technique: Electrospray Ionization (ESI) is a suitable soft ionization method.[8]
- Analysis: High-Resolution Mass Spectrometry (HRMS) is performed to obtain the accurate mass.
- Expected Observation: The key diagnostic feature is the isotopic signature of bromine. Two major peaks will be observed for the molecular ion: one for the ⁷⁹Br isotope ([M+H]⁺) and another for the ⁸¹Br isotope ([M+2+H]⁺), with nearly equal relative abundance (100:97.5).

Table: High-Resolution Mass Spectrometry (HRMS) Data

Ion	Calculated m/z	Found m/z
$[\text{C}_{10}\text{H}_8^{79}\text{BrFNO}+\text{H}]^+$	255.9822	(Experimental)
$[\text{C}_{10}\text{H}_8^{81}\text{BrFNO}+\text{H}]^+$	257.9802	(Experimental)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule based on their vibrational frequencies.

Protocol:

- Technique: Attenuated Total Reflectance (ATR) is a common and convenient method for solid samples.
- Expected Observation: The spectrum will be dominated by absorptions from the aromatic system and the methoxy group.

Table: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	Aromatic C-H Stretch[9]
2950-2850	Medium	Aliphatic C-H Stretch (-OCH ₃)
1620-1450	Strong	Aromatic C=C and C=N Ring Stretching[2]
~1250	Strong	Aryl-O (Ether) Stretch
1100-1000	Strong	C-F Stretch
Below 800	Strong	C-Br Stretch

Safety and Handling

4-Bromo-3-fluoro-6-methoxyquinoline is a chemical intermediate and should be handled with appropriate care.[7]

- Handling: Use only in a well-ventilated area or under a chemical fume hood.[\[10\]](#)[\[11\]](#) Avoid inhalation of dust and contact with skin and eyes.[\[10\]](#)[\[11\]](#) Wear appropriate Personal Protective Equipment (PPE), including safety goggles with side-shields, protective gloves, and a lab coat.[\[10\]](#)[\[12\]](#)
- Storage: Keep the container tightly closed and store in a cool, dry place.[\[11\]](#)
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[\[13\]](#) If on skin, wash with plenty of soap and water. If inhaled, move the person to fresh air.[\[13\]](#) Seek medical attention if you feel unwell.[\[11\]](#)[\[13\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and national legislation.[\[11\]](#)[\[13\]](#)

Conclusion

The comprehensive characterization of **4-Bromo-3-fluoro-6-methoxyquinoline** is paramount to its successful application in drug discovery and development. This guide has detailed a scalable synthetic route and outlined a robust analytical framework employing NMR, MS, and IR spectroscopy. The provided protocols and expected data serve as a self-validating system for researchers, ensuring the production of high-purity material. By understanding the causality behind the experimental choices and spectroscopic data, scientists can confidently utilize this versatile building block to advance the synthesis of next-generation therapeutics.

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